

Essential Safety and Operational Guide for 2-Amino-5-methylbenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-methylbenzoic acid

Cat. No.: B193564

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This guide provides immediate and essential safety, handling, and disposal information for **2-Amino-5-methylbenzoic acid**. It is intended for researchers, scientists, and drug development professionals to ensure laboratory safety and procedural accuracy.

Chemical Profile:

- Name: **2-Amino-5-methylbenzoic acid**
- Synonyms: 5-Methylantranilic acid
- CAS Number: 2941-78-8
- Molecular Formula: $C_8H_9NO_2$
- Appearance: Light cream or beige to light brown powder[1][2]

Hazard Identification: **2-Amino-5-methylbenzoic acid** is considered a hazardous substance.[3] It can cause skin, eye, and respiratory system irritation.[1][2][3]

- Skin Irritation: Causes skin irritation.[1] Contact with skin may lead to inflammation.[3] Pre-existing dermatitis may be accentuated.[3]
- Eye Irritation: Causes serious eye irritation and potential damage.[1][3]

- Respiratory Irritation: May cause respiratory tract irritation.[1][2] Inhalation of dust can be harmful.[3]
- Ingestion: While not classified as harmful by ingestion, it may cause irritation of the digestive tract.[2][3]

Personal Protective Equipment (PPE)

Based on the potential hazards, the following personal protective equipment is mandatory when handling **2-Amino-5-methylbenzoic acid**.

Protection Type	Specifications	Rationale
Eye/Face Protection	Safety glasses with side shields or tight-sealing chemical goggles.[3] A face shield may also be appropriate.	Protects against splashes and airborne particles that can cause serious eye irritation.[1][3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat or appropriate protective clothing.[2][4]	Prevents skin contact, which can cause irritation.[1] It is important to select gloves based on the frequency and duration of contact.[3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used, especially when engineering controls are insufficient or when dust generation is likely.[2][4][5]	Protects against the inhalation of harmful dust particles that can cause respiratory irritation.[1]

Operational and Disposal Plans

Proper handling, storage, and disposal are critical to minimize exposure risks and maintain the chemical's stability.

Handling Procedures:

- Work in a well-ventilated area, preferably within a chemical fume hood.[4]
- Avoid all personal contact, including inhalation of dust.[3]
- Prevent the formation and accumulation of dust.[1][4] Dust may form an explosive mixture with air.[3]
- Do not get the chemical in eyes, on skin, or on clothing.[1]
- Wash hands thoroughly after handling.[4]
- Empty containers may contain residual dust and should be handled with care.[3]

Storage Conditions:

- Store in a dry, cool, and well-ventilated place.[1]
- Keep containers tightly closed and securely sealed.[1][3]
- Store in original containers, which may be glass, polyethylene, or polypropylene.[3]
- Avoid contamination with oxidizing agents.[3]

Disposal Plan:

- Dispose of this material as hazardous waste.[4]
- All waste must be handled in accordance with local, state, and federal regulations.[3]
- Do not allow wash water from cleaning equipment to enter drains.[3]
- Consult with a licensed professional waste disposal service to dispose of this material.

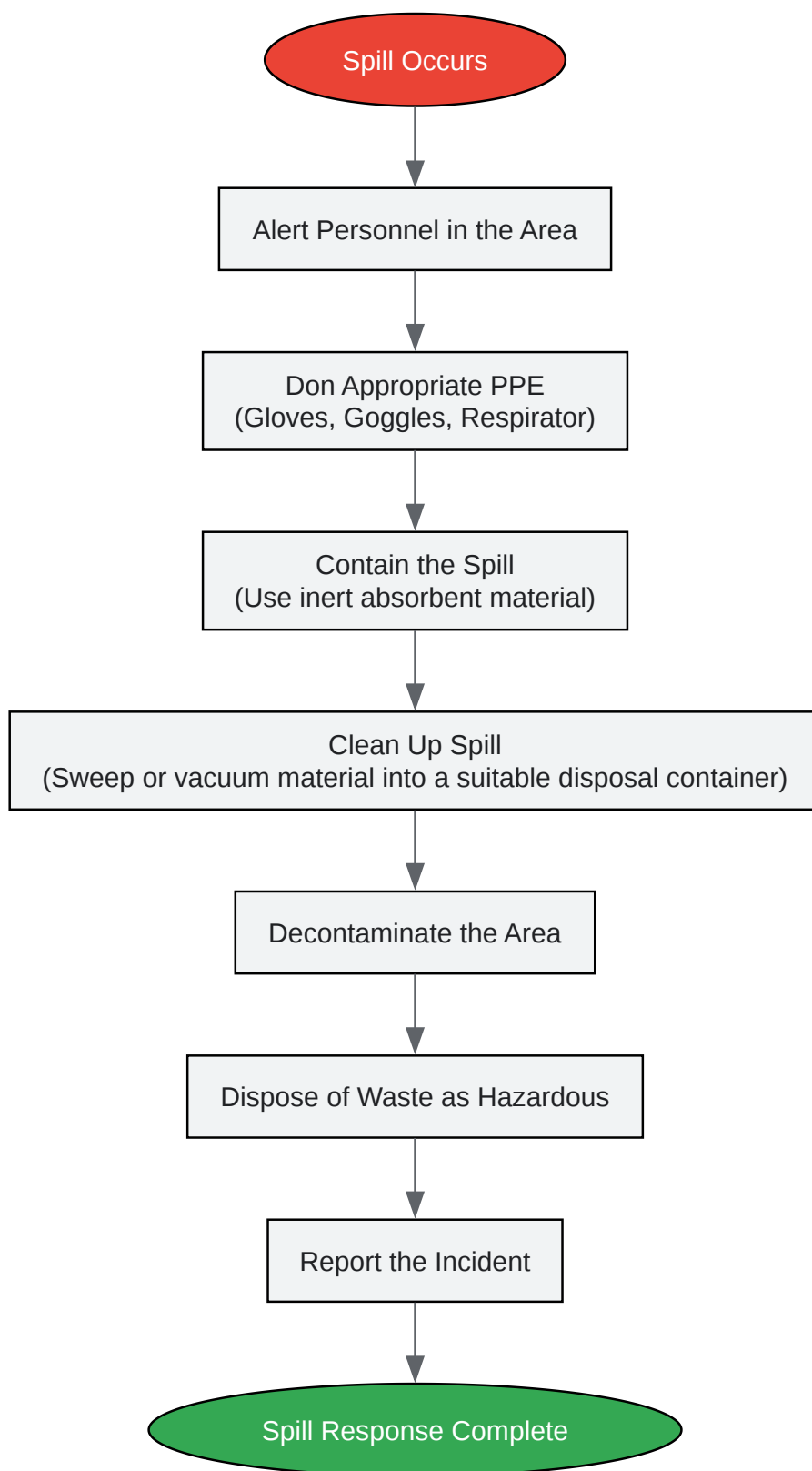
Emergency Protocols

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing and flush skin with plenty of soap and water for at least 15 minutes. Get medical attention.[\[2\]](#)[\[3\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Wash mouth out with water and get medical attention.[\[1\]](#)
[\[2\]](#)

Spill Response Workflow

The following diagram illustrates the standard operating procedure for safely managing a spill of **2-Amino-5-methylbenzoic acid**.



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Workflow for Handling a Chemical Spill

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Amino-5-methylbenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193564#personal-protective-equipment-for-handling-2-amino-5-methylbenzoic-acid]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com